

Application Notes & Protocols: Liquid-Liquid Extraction of Metal Ions Using Methyltrioctylammonium Iodide

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Compound of Interest

Compound Name: Methyltrioctylammonium iodide

CAS No.: 35675-86-6

Cat. No.: B1230502

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Abstract: This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the application of **Methyltrioctylammonium iodide** (MTOAI) for the liquid-liquid extraction of metal ions. It delves into the fundamental principles of anion exchange, offers detailed experimental protocols, and explains the critical factors that govern extraction efficiency and selectivity.

Introduction: A Versatile Tool for Selective Metal Separation

Methyltrioctylammonium iodide (MTOAI) is a quaternary ammonium salt, a class of compounds often referred to as ionic liquids (ILs) due to their low melting points and negligible vapor pressure.^{[1][2]} These properties make them attractive, environmentally friendlier alternatives to volatile organic solvents traditionally used in hydrometallurgy and separation science.^{[3][4]} MTOAI, and its more commonly studied analogue Methyltrioctylammonium chloride (Aliquat 336), functions as a powerful liquid anion exchanger.^{[5][6]} It is particularly effective for extracting metal ions that can form stable anionic complexes in an aqueous phase.

This guide focuses specifically on the iodide form (MTOAI), exploring how the unique properties of the iodide anion can be leveraged to achieve high selectivity in complex metal mixtures, a concept known as "split-anion extraction".^{[1][7]} We will cover the underlying mechanism, key operational parameters, and provide robust, field-tested protocols for practical application.

Table 1: Physicochemical Properties of **Methyltrioctylammonium Iodide** (MTOAI)

Property	Value	Source(s)
Chemical Name	methyl(trioctyl)azanium;iodide	[8]
CAS Number	35675-86-6	[9][10]
Molecular Formula	C ₂₅ H ₅₄ IN	[9]
Molecular Weight	495.61 g/mol	[8]
Density	~1.041 g/mL at 20 °C	[11]

| Appearance | Varies; often a viscous liquid or low-melting solid | - |

The Principle of Extraction: An Anion Exchange Mechanism

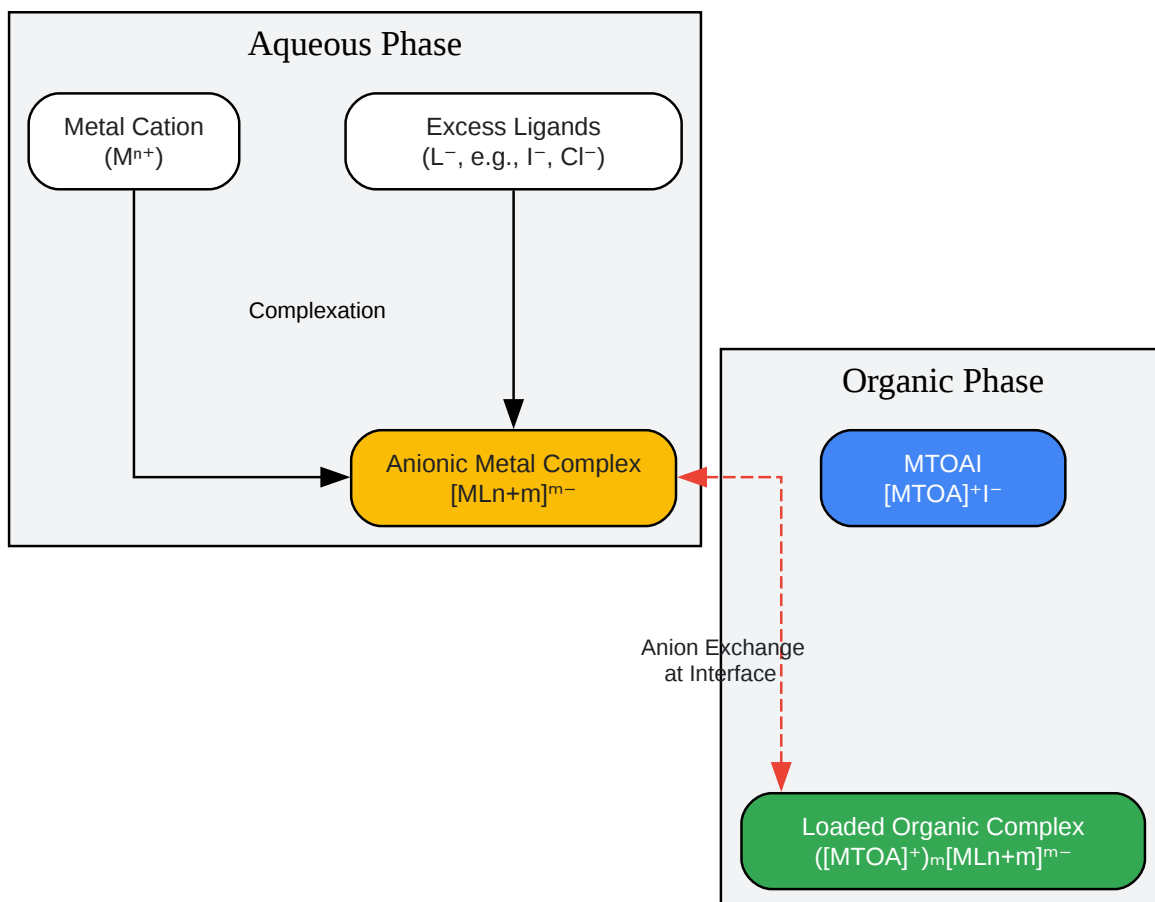
The primary mechanism by which MTOAI extracts metal ions is anion exchange.^{[6][12]} This is not a direct extraction of the cationic metal itself. Instead, the process relies on the metal ion first forming a negatively charged complex in the aqueous phase. The positively charged quaternary ammonium cation ([MTOA]⁺) in the organic phase then swaps its original anion (I⁻) for the more complex, metal-bearing anion.

The process can be generalized in two critical steps:

- **Aqueous Phase Complexation:** The metal ion (Mⁿ⁺) in the aqueous solution must first react with available ligands (L⁻, e.g., Cl⁻, I⁻, SCN⁻) to form a stable anionic complex. The charge and stability of this complex are crucial.

- $M^{n+} + (n+m)L^{-} \rightleftharpoons [ML_{n+m}]^{m-}$ (Aqueous Phase)
- Interfacial Anion Exchange: At the liquid-liquid interface, the MTOAI in the organic phase exchanges its iodide ion for the metal-anionic complex. This draws the entire metal complex into the organic phase.
 - $m[MTOA]^{+}I^{-} \text{ (org)} + [ML_{n+m}]^{m-} \text{ (aq)} \rightleftharpoons ([MTOA]^{+})_m[ML_{n+m}]^{m-} \text{ (org)} + mI^{-} \text{ (aq)}$

This mechanism is authoritative because the quaternary ammonium cation is permanently charged, regardless of the solution's pH, making it a "strong" anion exchanger.[\[13\]](#)



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Diagram 1: Anion exchange mechanism for metal extraction.

The "Split-Anion" Advantage: Why Use Iodide?

While the chloride form of methyltrioctylammonium (Aliquat 336) is widely used, the iodide form (MTOAI) offers unique advantages in a "split-anion" extraction system.^[1] In this approach, the

extracting anion (I^-) is primarily located in the organic phase, while a different anion (e.g., Cl^-) may be dominant in the aqueous phase.

Causality Behind the Advantage:

- **Enhanced Complex Formation:** Iodide is a "soft" Lewis base and forms very stable complexes with "soft" Lewis acid metals, such as gold (Au), palladium (Pd), and platinum (Pt).^{[7][14]} The MTOAI can act as a source of iodide ions at the interface, promoting the formation of highly extractable iodo-complexes that might not readily form in the bulk aqueous phase.
- **Improved Selectivity:** By using MTOAI, researchers can achieve higher separation factors between different metals. For instance, studies have shown that the iodide form of Aliquat 336 achieves superior separation of precious metals from rhodium (Rh) compared to the chloride or bromide forms.^[1]
- **Selective Stripping:** The resulting metal-iodo complexes in the organic phase can be selectively stripped (back-extracted) using different reagents, allowing for the purification of individual metals from a co-extracted mixture. For example, ammonia solutions, sodium thiosulfate, and thiourea have been used for the selective stripping of Pd(II), Au(III), and Pt(IV), respectively, from a loaded iodide-form ionic liquid.^{[1][12]}

Key Parameters Influencing Extraction Efficiency

Optimizing a liquid-liquid extraction protocol requires a deep understanding of the variables involved. Simply following a recipe is insufficient; a senior scientist must comprehend why each parameter is controlled.

Table 2: Influence of Key Experimental Parameters

Parameter	Rationale & Causality	Typical Range / Setting
Aqueous Phase pH	The pH is critical for controlling metal speciation and preventing hydrolysis. [15] [16] For anion exchange with a quaternary salt, the primary role of acid is to provide the necessary anionic ligands (e.g., from HCl) and prevent the metal from precipitating as a hydroxide. [17] [18] The extractant itself is pH-independent. [13]	Highly dependent on the target metal's stability diagram (Eh-pH). Often in acidic conditions (pH < 5) to ensure metal solubility and complexation. [19]
Ligand Concentration	A sufficient concentration of complexing ligands (e.g., chloride, iodide) is necessary to shift the equilibrium towards the formation of the desired anionic metal complex $([ML_{n+m}]^{m-})$. [1]	Often 1 M to 6 M of a salt like NaCl or KI is added to the aqueous phase to act as a "salting-out" agent and ligand source. [1]
MTOAI Concentration	The concentration of the extractant in the organic phase directly impacts the system's loading capacity. Higher concentrations lead to higher extraction percentages, up to a stoichiometric limit.	0.05 M to 1.0 M in a suitable diluent is a common starting range. Viscosity can become an issue at very high concentrations. [4]
Organic Diluent	The diluent solubilizes the MTOAI and the extracted metal complex. Its polarity can influence extraction kinetics and phase separation. Common choices include	Toluene is frequently used in lab-scale studies. Kerosene is common in industrial applications. The choice depends on safety, cost, and system compatibility.

Parameter	Rationale & Causality	Typical Range / Setting
	aromatic (toluene, xylene) or aliphatic (kerosene, heptane) hydrocarbons.	
Phase Ratio (O/A)	The volume ratio of the organic phase to the aqueous phase affects the concentration factor and overall efficiency.	1:1 is common for initial screening. Ratios can be adjusted to achieve near-total extraction in multi-stage processes.
Contact Time & Mixing	Sufficient time and vigorous mixing are required to maximize the interfacial surface area and allow the system to reach equilibrium.	5 to 60 minutes of vigorous shaking is typical. Equilibrium time should be determined experimentally. ^[1]

| Temperature | Extraction can be exothermic or endothermic. Temperature can affect reaction kinetics, equilibrium position, and phase viscosity. | Most extractions are performed at ambient temperature (20-25 °C). |

Application Note 1: General Protocol for Metal Ion Screening

This protocol provides a self-validating framework for determining the extractability of a target metal ion (M^{n+}) from an aqueous solution using MTOAI.

Objective

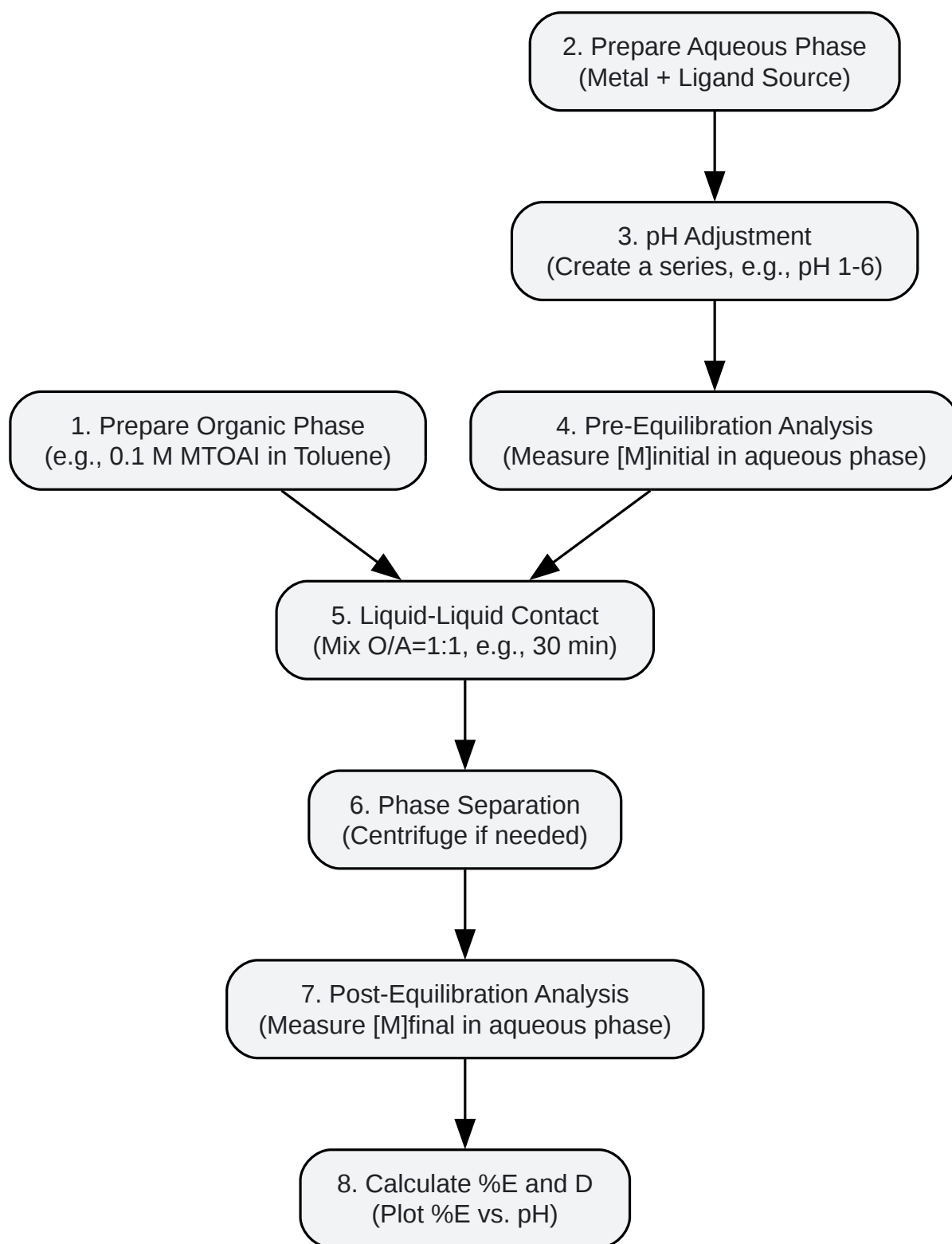
To quantify the extraction efficiency of MTOAI for a specific metal ion under controlled conditions and to determine the optimal pH range.

Materials

- **Methyltrioctylammonium iodide (MTOAI)**
- Organic Diluent (e.g., Toluene, analytical grade)

- Stock solution of the target metal ion (e.g., 1000 ppm M^{n+} in dilute acid)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Sodium chloride (NaCl) or Potassium iodide (KI) as a ligand source
- Separatory funnels or centrifuge tubes
- Mechanical shaker
- pH meter
- Analytical instrument for metal quantification (e.g., AAS, ICP-OES)

Workflow Diagram



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Diagram 2: Experimental workflow for metal ion screening.

Step-by-Step Protocol

- Preparation of the Organic Phase: Prepare a 0.1 M solution of MTOAI in toluene. For example, dissolve 4.96 g of MTOAI (MW=495.61 g/mol) in toluene and dilute to 100 mL in a volumetric flask.
 - Scientist's Note: The purity of the MTOAI can affect results. It is good practice to pre-wash the organic phase with a blank aqueous solution to remove any water-soluble impurities.
- Preparation of the Aqueous Phase: Prepare a 100 mL aqueous solution containing the target metal at a known concentration (e.g., 100 ppm) and a high concentration of the complexing ligand (e.g., 3 M NaCl).
- pH Study:
 - Aliquot 10 mL of the aqueous phase into 6 separate vessels.
 - Adjust the pH of each vessel to a different target value (e.g., 1.0, 2.0, 3.0, 4.0, 5.0, 6.0) using dilute HCl and NaOH. Record the final pH value for each.
 - Self-Validation Step: Before extraction, take a small sample from each aqueous phase and measure the initial metal concentration, $[M]_{aq,initial}$. This confirms your starting conditions.
- Extraction:
 - Transfer each 10 mL pH-adjusted aqueous solution to a 30 mL separatory funnel or screw-cap tube.
 - Add 10 mL of the 0.1 M MTOAI organic phase to each funnel (maintaining an O/A ratio of 1:1).
 - Shake vigorously on a mechanical shaker for 30 minutes to ensure equilibrium is reached.
- Phase Separation:
 - Allow the phases to separate for 15-20 minutes. If an emulsion forms, centrifuge at low speed (e.g., 2000 rpm) for 10 minutes.

- Carefully separate the two phases. The lower phase will be the aqueous phase.
- Analysis:
 - Measure the final metal concentration in the aqueous phase, $[M]_{aq,final}$, using a calibrated AAS or ICP-OES.
 - The concentration in the organic phase can be determined by mass balance: $[M]_{org,final} = [M]_{aq,initial} - [M]_{aq,final}$ (assuming $O/A=1$).

Data Analysis

Calculate the key performance metrics for each pH point:

- Distribution Ratio (D): $D = [M]_{org,final} / [M]_{aq,final}$
- Percentage Extraction (%E): $\%E = (([M]_{aq,initial} - [M]_{aq,final}) / [M]_{aq,initial}) * 100$

Table 3: Example Data for Extraction of Hypothetical Metal "X"

Initial pH	[M] _{aq,initial} (ppm)	[M] _{aq,final} (ppm)	[M] _{org,final} (ppm)	Distribution Ratio (D)	% Extraction
1.0	100.2	85.1	15.1	0.18	15.1%
2.0	99.8	40.5	59.3	1.46	59.4%
3.0	100.1	5.2	94.9	18.25	94.8%
4.0	100.5	4.8	95.7	19.94	95.2%
5.0	99.9	12.3	87.6	7.12	87.7%

| 6.0 | 100.3 | 35.7 | 64.6 | 1.81 | 64.4% |

Conclusion from Data: The optimal extraction for Metal "X" under these conditions occurs in the pH range of 3-4. The decrease in extraction at pH > 4 may suggest the formation of competing hydroxide species.

Application Note 2: Selective Recovery of Gold (Au)

This protocol outlines a method for the selective extraction of gold from an acidic chloride medium, followed by its stripping back into a clean aqueous phase. Gold is an ideal candidate for MTOAI extraction due to its ability to form stable anionic complexes like $[\text{AuCl}_4]^-$ and $[\text{AuI}_4]^-$.[\[20\]](#)[\[21\]](#)[\[22\]](#)

Objective

To selectively extract Au(III) from a simulated leachate solution and subsequently recover it in a concentrated form.

Protocol

- Aqueous Feed Preparation:
 - Prepare a solution containing ~100 ppm Au(III) in 2 M HCl. This simulates a typical leachate from electronic waste or ore.
 - Scientist's Note: The high chloride concentration is essential to stabilize the $[\text{AuCl}_4]^-$ complex. If other metals are present, their stability under these conditions should be considered to predict co-extraction.
- Organic Phase Preparation:
 - Prepare a 0.2 M solution of MTOAI in an appropriate diluent like p-cymene or toluene.[\[7\]](#)
- Extraction:
 - Combine the aqueous feed and organic phase in a 1:1 volume ratio.
 - Shake vigorously for 15 minutes. Gold extraction is typically very fast.[\[22\]](#)
 - Allow phases to separate. The organic phase should develop a distinct color as the gold complex is extracted.
 - Analyze the aqueous raffinate to confirm >99% gold extraction.
- Scrubbing (Optional):

- If co-extraction of other metals (e.g., Fe(III)) is suspected, the loaded organic phase can be "scrubbed" by contacting it with a fresh solution of dilute HCl (e.g., 0.5 M). This can sometimes remove weakly extracted impurities without stripping the gold.
- Stripping:
 - To recover the gold, the loaded organic phase must be stripped. A solution of 0.5 M thiourea ((NH₂)₂CS) in 0.1 M HCl is an effective stripping agent.^{[12][23]} Thiourea forms a very strong, stable cationic complex with gold, reversing the extraction mechanism.
 - Contact the loaded organic phase with the stripping solution (O/A ratio of 2:1 to concentrate the gold).
 - Shake for 30 minutes. The gold will transfer back to the aqueous phase.
- Regeneration and Validation:
 - The stripped organic phase (MTOAI) can now be recycled for further extraction cycles.
 - Self-Validation Step: To confirm the robustness of the process, run 3-5 consecutive extraction-stripping cycles using the same batch of organic phase. Analyze the extraction and stripping efficiency for each cycle. A decrease of less than 5% indicates a stable process.^[24]

Troubleshooting

Table 4: Common Issues and Solutions in MTOAI Extraction

Issue	Probable Cause(s)	Recommended Solution(s)
Third Phase / Emulsion Formation	- High MTOAI concentration. - Mismatched polarity of diluent. - Presence of surfactants or fine particulates.	- Lower the MTOAI concentration. - Add a modifier like isodecanol (~5% v/v) to the organic phase. - Centrifuge the mixture to break the emulsion. - Filter the aqueous feed before extraction.
Low Extraction Efficiency	- Incorrect pH for metal complex formation. - Insufficient ligand concentration. - Insufficient MTOAI concentration for the amount of metal.	- Re-evaluate the optimal pH range for your specific metal. - Increase the concentration of the salting-out agent (e.g., NaCl). - Increase the MTOAI concentration or use a higher O/A ratio.
Poor Stripping Performance	- Stripping agent is not strong enough to break the extracted complex. - Incorrect pH of the stripping solution.	- Select a stripping agent that forms a more stable complex with the metal than the MTOAI ion pair (e.g., thiourea for gold, high concentration acids). ^[25] - Adjust the pH of the stripping solution to favor the desired aqueous species.

| Poor Selectivity | - Conditions (pH, ligand) favor the formation of anionic complexes for multiple metals. | - Fine-tune the pH and ligand concentration. - Employ a "split-anion" system where MTOAI provides higher selectivity.^[1] - Introduce a scrubbing step to remove impurities from the loaded organic phase. |

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